

Spectroscopic Profile of Rubriflordilactone B: A Technical Guide

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Compound of Interest

Compound Name: *Rubriflordilactone B*

Cat. No.: *B1246190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Rubriflordilactone B**, a complex bisnortriterpenoid isolated from *Schisandra rubriflora*. This document is intended to serve as a valuable resource for researchers engaged in natural product synthesis, characterization, and drug discovery. The intricate structure of **Rubriflordilactone B**, coupled with the existence of its naturally occurring stereoisomer, **pseudorubriflordilactone B**, necessitates a careful examination of its spectroscopic properties for unambiguous identification.

Executive Summary

Rubriflordilactone B is a heptacyclic natural product that has garnered significant attention due to its unique molecular architecture and promising anti-HIV activity.^{[1][2]} Initial structural elucidation was based on spectroscopic analysis and confirmed by X-ray crystallography. However, subsequent total syntheses revealed a discrepancy between the NMR data of the synthetic compound (matching the crystal structure) and the originally reported NMR data for the isolated natural product. This led to the identification of "**pseudorubriflordilactone B**," a stereoisomer of **Rubriflordilactone B**, as the compound corresponding to the initial NMR

spectra.^[3]^[4] This guide presents the spectroscopic data for the crystallographically defined **Rubriflordilactone B**.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is a critical tool for determining the elemental composition of a molecule. The HRMS data for **Rubriflordilactone B** confirms its molecular formula as C₂₈H₃₀O₆.

Ion	Calculated Mass (m/z)	Observed Mass (m/z)	Method	Reference
[M+Na] ⁺	485.1940	485.1942	ESI	^[3]

Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Rubriflordilactone B** shows characteristic absorption bands corresponding to its lactone and other carbonyl functionalities, as well as carbon-carbon double bonds.

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference
1765	γ-Lactone carbonyl	^[3]
1688	α,β-Unsaturated ketone	^[3]
1630	C=C stretch	^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of organic molecules. The following tables summarize the ¹H and ¹³C NMR data for **Rubriflordilactone B**, recorded in CDCl₃.

¹H NMR Data (500 MHz, CDCl₃)

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Reference
5	7.15	s	[3]	[3]
7	5.92	d	9.9	
8	6.22	d	9.9	
11α	2.22	dd	14.0, 5.0	
11β	2.91	d	14.0	[3]
15	4.90	s	[3]	[3]
17	4.63	s	[3]	
20	3.16	m	[3]	
22	5.17	d	9.5	
23	6.01	s	[3]	[3]
25	1.07	s	[3]	
26	1.10	s	[3]	
27	1.25	d	7.0	
28	1.84	s	[3]	

¹³C NMR Data (125 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)	Reference
1	134.8	[3]
2	130.4	[3]
3	144.2	[3]
4	124.5	[3]
5	118.4	[3]
6	198.3	[3]
7	128.4	[3]
8	162.8	[3]
9	51.2	[3]
10	52.3	[3]
11	38.1	[3]
12	139.1	[3]
13	133.5	[3]
14	149.2	[3]
15	84.1	[3]
16	173.2	[3]
17	82.1	[3]
18	48.9	[3]
19	42.1	[3]
20	45.3	[3]
21	170.1	[3]
22	78.9	[3]
23	121.5	[3]

24	151.8	[3]
25	28.9	[3]
26	21.8	[3]
27	15.3	[3]
28	9.8	[3]

Experimental Protocols

The spectroscopic data presented in this guide were obtained using standard analytical techniques. The following provides a general overview of the methodologies. For detailed experimental procedures, please refer to the cited literature.

Mass Spectrometry

High-resolution mass spectra were typically acquired on a time-of-flight (TOF) or Fourier-transform ion cyclotron resonance (FT-ICR) mass spectrometer using electrospray ionization (ESI). Samples were dissolved in a suitable solvent such as methanol or acetonitrile and introduced into the mass spectrometer via direct infusion or after liquid chromatography separation.

Infrared Spectroscopy

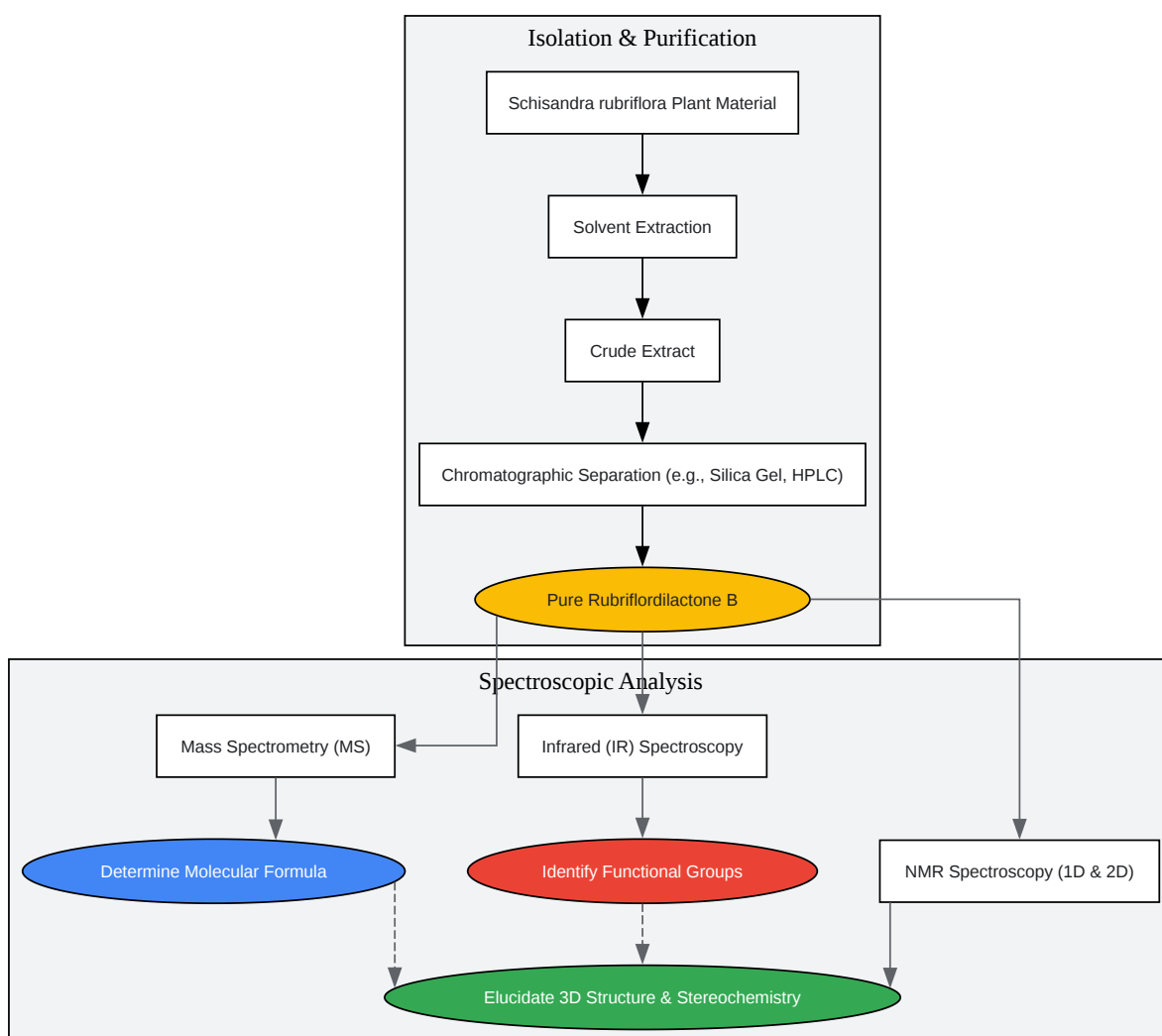
IR spectra were recorded on a Fourier-transform infrared (FTIR) spectrometer. Samples were typically prepared as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

NMR Spectroscopy

NMR spectra were recorded on high-field NMR spectrometers (typically 500 MHz or higher for ^1H). Samples were dissolved in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra were acquired using standard pulse sequences. Structural assignments were confirmed using 2D NMR techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation).

Workflow for Spectroscopic Analysis of Rubriflordilactone B

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **Rubriflordilactone B**.



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General workflow for the isolation and spectroscopic characterization of **Rubriflordilactone B**.

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- To cite this document: BenchChem. [Spectroscopic Profile of Rubriflordilactone B: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1246190/docs#spectroscopic-profile-of-rubriflordilactone-b-a-technical-guide>]

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